

A Technical Guide to N-Methylformamide-d5 (CAS: 863653-47-8)

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Compound of Interest

Compound Name: *N-Methylformamide-d5*

Cat. No.: *B12062043*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **N-Methylformamide-d5** (NMF-d5), a deuterated isotopologue of N-Methylformamide (NMF). Its primary utility lies in its application as a high-polarity, aprotic solvent for Nuclear Magnetic Resonance (NMR) spectroscopy and as an isotopic tracer in metabolic or mechanistic studies. This guide details its physicochemical properties, primary applications, a general experimental protocol for its use in NMR, and essential safety information.

Physicochemical and Isotopic Properties

N-Methylformamide-d5 is the deuterated form of NMF where five hydrogen atoms have been replaced by deuterium atoms.^[1] This isotopic substitution is crucial for its application in ¹H NMR, as it renders the solvent transparent in the proton spectrum, allowing for clear observation of the analyte's signals. Key quantitative properties are summarized below.

Table 1: Summary of Physicochemical Properties

Property	Value	Source(s)
CAS Number	863653-47-8	[1][2]
Molecular Formula	C ₂ D ₅ NO (or DCOND ₃ CD ₃)	
Molecular Weight	64.10 g/mol	[3]
Isotopic Purity	≥98 atom % D	
Appearance	Colorless liquid	[1]
Density	1.011 g/cm ³ (at 20°C for non-deuterated)	[4]
Boiling Point	182.5 - 201°C (Predicted/for non-deuterated)	[1][5][6]
Melting Point	-3.2°C (for non-deuterated)	[5][6]
Flash Point	~81.5 - 111°C (Predicted/for non-deuterated)	[1][5][7]

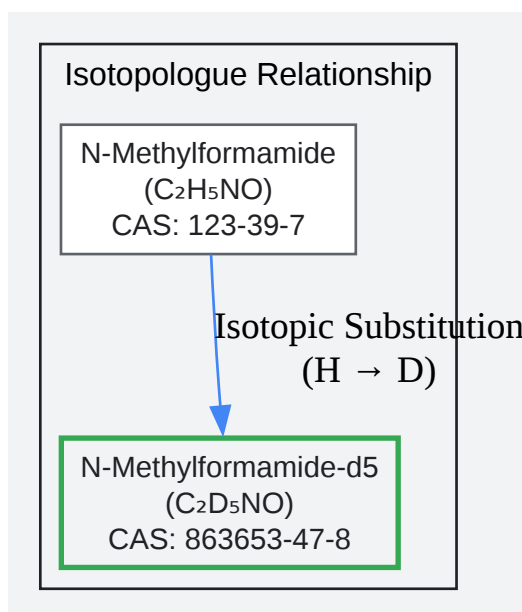
| Solubility | Miscible in water (for non-deuterated) |[8] |

Molecular Structure and Isotopic Relationship

The structure of NMF-d₅ is analogous to NMF, featuring a peptide-like bond that results in a high rotational barrier between the carbonyl carbon and the nitrogen atom.[8] The replacement of hydrogen with deuterium does not significantly alter the molecular geometry or its properties as a solvent.

Caption: Molecular structure of **N-Methylformamide-d₅** (DCOND₃CD₃).

The relationship between NMF and its deuterated form is fundamental to its application. Isotopic labeling provides a powerful tool for scientists.



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Caption: Relationship between N-Methylformamide and its d5-isotopologue.

Applications in Research and Development

The primary application of **N-Methylformamide-d5** is as a deuterated solvent in NMR spectroscopy. Its high polarity makes it suitable for dissolving a wide range of organic compounds, peptides, and other polar molecules that are insoluble in less polar solvents like chloroform-d or benzene-d6.

Key applications include:

- **NMR Solvent:** Its main use is as a medium for high-resolution NMR analysis of polar analytes.[1] The deuterium nuclei have a much smaller magnetic moment than protons, resulting in a "silent" solvent background in ¹H NMR spectra.
- **Isotopic Labeling:** NMF-d5 can be used as a source of deuterium in synthetic chemistry to introduce isotopic labels into molecules.[1] This is valuable for tracing metabolic pathways or elucidating reaction mechanisms.
- **Reaction Medium:** As a deuterated analog of NMF, it can serve as a solvent for monitoring chemical reactions in situ via NMR without interference from solvent protons.

Experimental Protocol: NMR Sample Preparation

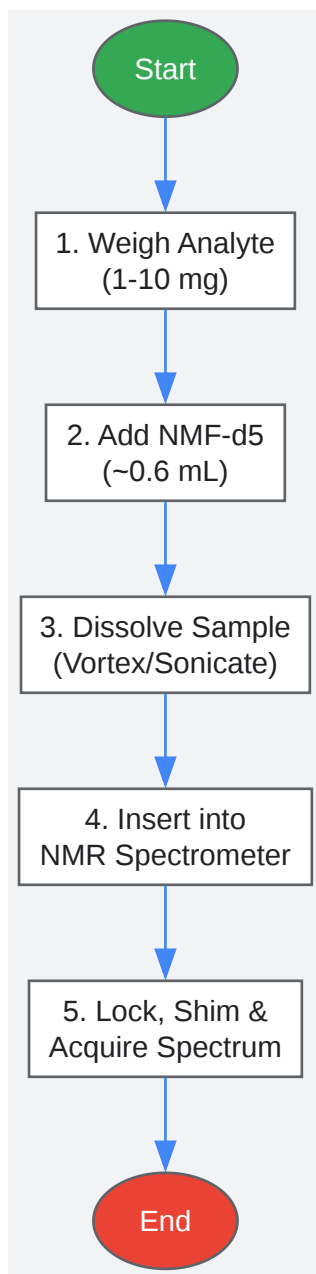
This section outlines a standard, generalized procedure for preparing a sample for ^1H NMR analysis using **N-Methylformamide-d5**.

Materials:

- Analyte (solid or liquid)
- **N-Methylformamide-d5** (CAS: 863653-47-8)
- NMR tube (5 mm standard)
- Pipettes
- Vortex mixer
- Analytical balance

Methodology:

- **Analyte Preparation:** Accurately weigh approximately 1-10 mg of the solid analyte directly into the NMR tube. If the analyte is a liquid, use a pipette to add 1-10 μL .
- **Solvent Addition:** Add approximately 0.5-0.7 mL of **N-Methylformamide-d5** to the NMR tube using a clean pipette. The final volume should be sufficient to cover the NMR instrument's detection coils (typically a height of ~4-5 cm).
- **Dissolution:** Cap the NMR tube securely and vortex or gently agitate it until the analyte is completely dissolved. A brief application of sonication may aid in the dissolution of poorly soluble samples.
- **Transfer and Analysis:** Carefully insert the NMR tube into the spinner turbine, ensuring the correct depth. Place the assembly into the NMR spectrometer's magnet.
- **Data Acquisition:** Proceed with instrument-specific procedures for locking onto the deuterium signal of NMF-d5, shimming to homogenize the magnetic field, and acquiring the proton NMR spectrum.



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Caption: General experimental workflow for NMR sample preparation.

Safety and Handling

N-Methylformamide-d5 shares the same toxicological profile as its non-deuterated counterpart. It is classified as a substance that may damage fertility or an unborn child and is harmful in contact with skin.^{[4][9]} Strict adherence to safety protocols is mandatory.

Table 2: Hazard Information

Category	Information	Source(s)
GHS Pictograms	GHS07 (Health Hazard), GHS08 (Serious Health Hazard)	[9]
Signal Word	Danger	[9] [10]
Hazard Statements	H312: Harmful in contact with skin.H360D: May damage the unborn child.	[4] [11]

| Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P308 + P313: IF exposed or concerned: Get medical advice/attention.P405: Store locked up. [\[4\]](#)[\[7\]](#) |

Handling Recommendations:

- Use this chemical only in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[\[7\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#)[\[7\]](#)

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